

safety data sheet and handling precautions for 4-Chloro-2-iodoaniline

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Compound of Interest

Compound Name: 4-Chloro-2-iodoaniline

Cat. No.: B181669

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-2-iodoaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **4-Chloro-2-iodoaniline** (CAS No: 63069-48-7). The information is compiled from multiple safety data sheets to ensure a thorough overview for professionals in research and development. Adherence to these guidelines is critical for minimizing risks and ensuring a safe laboratory environment.

Chemical and Physical Properties

4-Chloro-2-iodoaniline is a substituted aniline derivative used as a building block in the synthesis of pharmaceuticals and other complex organic molecules.^[1] It is a light-sensitive solid.^{[1][2]} All quantitative and key physical data are summarized in Table 1.

Table 1: Physical and Chemical Properties of **4-Chloro-2-iodoaniline**

Property	Value	Source(s)
CAS Number	63069-48-7	[1][2][3][4][5]
Molecular Formula	C ₆ H ₅ ClIN	[1][3][5]
Molecular Weight	253.47 g/mol	[6][7]
Appearance	White to violet, pale brown, or grey powder/crystals.[1][2][5]	[1][2][5]
Melting Point	39-43 °C	[2][6]
Boiling Point	295 °C	[2]
Flash Point	>109 °C (>228.2 °F)	[2][4][7]
Solubility	Soluble in methanol; sparingly soluble in water.[1][2]	[1][2]
Relative Density	~2 g/cm ³	[2]

Hazard Identification and Classification

4-Chloro-2-iodoaniline is classified as a hazardous substance. It is acutely toxic if swallowed, causes serious eye damage, and irritates the skin and respiratory system.[2][7][8] The Globally Harmonized System (GHS) classification provides a standardized summary of its hazards.

Table 2: GHS Hazard Classification for **4-Chloro-2-iodoaniline**

Classification	Code	Description	Source(s)
Signal Word	Danger	[3][7]	
Acute Toxicity, Oral	H301	Toxic if swallowed.[2] [3][8]	[2][3][8]
Acute Toxicity, Dermal	H311 / H312	Toxic / Harmful in contact with skin.[9] [10]	[9][10]
Acute Toxicity, Inhalation	H331 / H332	Toxic / Harmful if inhaled.[9][10]	[9][10]
Skin Corrosion/Irritation	H315	Causes skin irritation. [3][8]	[3][8]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / irritation.[2] [3][8]	[2][3][8]
STOT, Single Exposure	H335	May cause respiratory irritation.[7]	[7]
STOT, Repeated Exposure	H373	May cause damage to organs (Blood) through prolonged exposure.[3]	[3]
Aquatic Hazard, Chronic	H410 / H411	Very toxic / Toxic to aquatic life with long lasting effects.[3][9]	[3][9]

Safe Handling and Storage Protocols

Proper handling and storage are essential to prevent exposure and maintain chemical integrity.

Handling

Personnel must handle **4-Chloro-2-iodoaniline** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize dust generation and inhalation.[3][11] Avoid contact

with skin, eyes, and clothing.[2][3] Do not eat, drink, or smoke in handling areas.[2][3] All contaminated clothing should be removed immediately and washed before reuse.[3][4] After handling, wash hands and any exposed skin thoroughly.[2][3][4]

Storage

Store the compound in a tightly closed, original container in a cool, dry, and dark place.[2][3] The storage area should be well-ventilated and locked.[3][4] Protect from light and moisture.[2] This material is incompatible with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2][4][11]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following diagram outlines the recommended workflow for donning and using PPE.

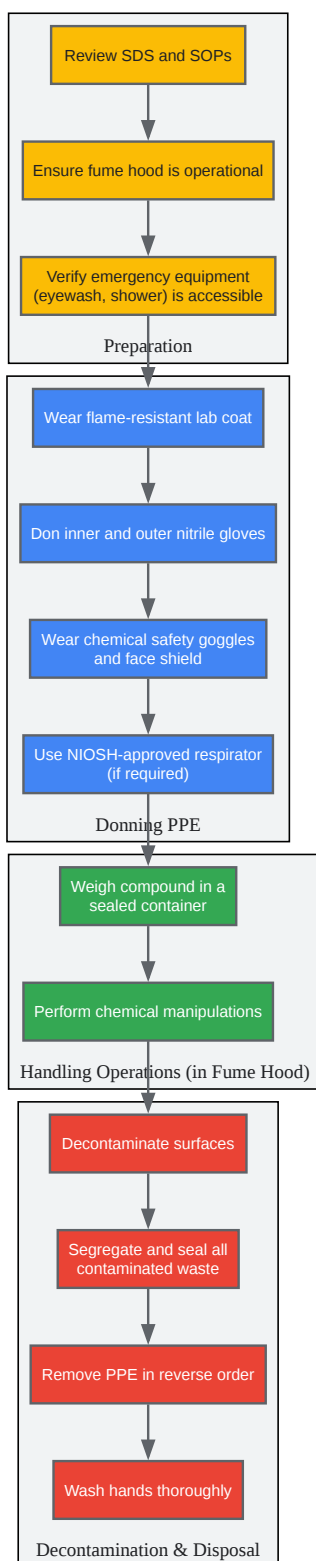


Figure 1: PPE and Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparation, PPE, and handling of **4-Chloro-2-iodoaniline**.

Detailed PPE Specifications

- Engineering Controls: Work must be performed in a well-ventilated area, with a local exhaust or in a chemical fume hood.^[3] Safety showers and eyewash stations must be readily available.^[3]
- Eye/Face Protection: Wear chemical safety goggles and/or a face shield conforming to OSHA or EN166 standards.^[3]^[4]
- Hand Protection: Wear impervious gloves, such as nitrile rubber.^[3]
- Skin and Body Protection: Wear a protective lab coat and other suitable protective clothing.^[3]^[12]
- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH-approved dust respirator or self-contained breathing apparatus (SCBA).^[3]^[4]

First-Aid and Emergency Procedures

Immediate action is required in case of exposure. Always show the Safety Data Sheet to attending medical personnel.^[4]^[9]

Table 3: First-Aid Measures for **4-Chloro-2-iodoaniline** Exposure

Exposure Route	Procedure	Source(s)
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor.[3][4] Rinse mouth with water.[3][4][12] Do not induce vomiting.[2]	[2][3][4][12]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4] [10] If breathing has stopped, provide artificial respiration.[9] [11] Seek immediate medical attention.[9][10]	[4][9][10][11]
Skin Contact	IF ON SKIN: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water.[2][3] Seek medical advice if irritation occurs or you feel unwell.[3][4]	[2][3][4][9]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes (at least 15).[3][4] Remove contact lenses, if present and easy to do.[3][4] Continue rinsing and seek immediate medical attention.[3][4]	[3][4]

Fire-Fighting and Accidental Release

Table 4: Fire-Fighting and Accidental Release Measures

Measure	Details	Source(s)
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), water spray, or chemical foam.[2][3][4]	[2][3][4]
Unsuitable Extinguishing Media	Avoid solid streams of water which could scatter the material.[2]	[2]
Hazardous Combustion Products	May evolve toxic fumes including oxides of carbon (CO, CO ₂), nitrogen oxides (NO _x), hydrogen chloride, and hydrogen iodide.[2][4]	[2][4]
Accidental Release	Evacuate personnel.[3] Avoid dust formation.[2] Wear appropriate PPE.[2][3] Sweep up the material, place it in a sealed container for disposal, and do not let the product enter drains.[3]	[2][3]

Toxicological Summary

The primary toxicological concern is acute toxicity upon ingestion.[2] Prolonged or repeated exposure may cause damage to the blood.[3]

Table 5: Toxicological Data for **4-Chloro-2-iodoaniline**

Metric	Value	Organism/Route	Source(s)
Acute Oral LD50	100 mg/kg	Not specified	[2]

Transport and Disposal Information

4-Chloro-2-iodoaniline is regulated for transport due to its toxicity.

Table 6: Transport Information

Regulation	Details	Source(s)
UN Number	UN2811	[2]
Proper Shipping Name	Toxic solid, organic, n.o.s. (4-Chloro-2-iodoaniline)	[2]
Transport Hazard Class	6.1 (Toxic substances)	[2]
Packing Group	III	[2]

Disposal

Dispose of contents and containers in accordance with all local, state, and federal regulations. [2][3] Waste should be sent to an approved waste disposal plant.[4][9] Do not allow the chemical to enter drains, soil, or water sources.[2][12]

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